

Physical properties of "Methyl 4-bromo-3-hydroxythiophene-2-carboxylate" (melting point, solubility)

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| Compound of Interest | |
|----------------------|---|
| Compound Name: | Methyl 4-bromo-3-hydroxythiophene-2-carboxylate |
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Technical Guide: Physical Properties of Methyl 4-bromo-3-hydroxythiophene-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **Methyl 4-bromo-3-hydroxythiophene-2-carboxylate**, a heterocyclic compound of interest in chemical synthesis and potential drug discovery. The data presented herein is compiled from publicly available chemical data sources.

Core Physical Properties

The physical characteristics of a compound are critical for its handling, formulation, and application in various experimental and developmental stages. Below is a summary of the key physical properties for **Methyl 4-bromo-3-hydroxythiophene-2-carboxylate**.

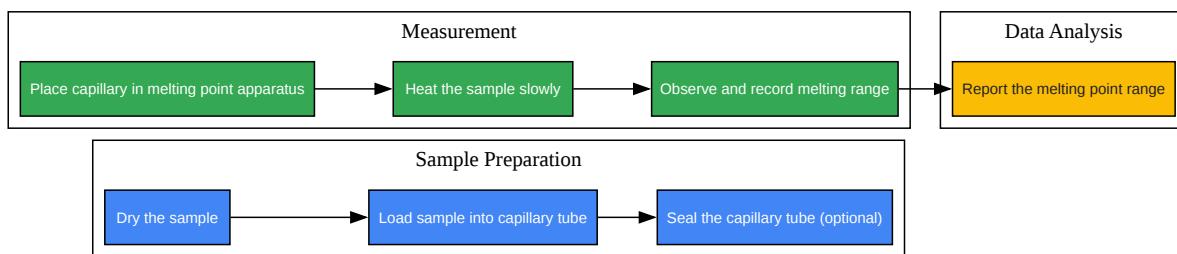
| Physical Property | Value |
|---------------------|---|
| Melting Point | 76-82 °C[1] |
| Solubility in Water | 0.95 g/L (at 25 °C)[2] |
| Appearance | White to cream or pale orange to pale brown or pink/brown to pink/red powder[1] |
| Molecular Formula | C6H5BrO3S[3][4] |
| Molecular Weight | 237.07 g/mol [3][4] |

Experimental Considerations

While specific experimental protocols for the determination of the physical properties of **Methyl 4-bromo-3-hydroxythiophene-2-carboxylate** are not detailed in the available literature, standard laboratory procedures are typically employed for such measurements.

Determination of Melting Point

The melting point of a solid organic compound is a crucial indicator of its purity. A common method for its determination is the capillary melting point technique. The general workflow for this procedure is outlined below.



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General workflow for melting point determination.

Determination of Aqueous Solubility

The solubility of a compound in aqueous solutions is a critical parameter in drug development, influencing its absorption and bioavailability. The shake-flask method is a standard technique for determining solubility. A generalized workflow is depicted below.



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General workflow for solubility determination.

Signaling Pathways and Biological Activity

Currently, there is no publicly available information detailing the involvement of **Methyl 4-bromo-3-hydroxythiophene-2-carboxylate** in specific biological signaling pathways. Further research is required to elucidate its potential biological targets and mechanisms of action.

Conclusion

This guide provides the fundamental physical properties of **Methyl 4-bromo-3-hydroxythiophene-2-carboxylate** based on current data. The provided workflows for determining melting point and solubility represent standard laboratory practices and can be adapted for specific experimental needs. The absence of data on biological signaling pathways highlights an area for future investigation for researchers interested in the potential applications of this compound in drug discovery and development.

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References

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- To cite this document: BenchChem. [Physical properties of "Methyl 4-bromo-3-hydroxythiophene-2-carboxylate" (melting point, solubility)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1362303#physical-properties-of-methyl-4-bromo-3-hydroxythiophene-2-carboxylate-melting-point-solubility]

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